

# Core Principle of TCO-PEG2-acid Bioconjugation

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## Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B15552585

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**TCO-PEG2-acid** is a chemical linker composed of three key components: a trans-cyclooctene (TCO) group, a short polyethylene glycol (PEG2) spacer, and a terminal carboxylic acid. The bioconjugation process is a two-step reaction. First, the terminal carboxylic acid of the **TCO-PEG2-acid** is activated to react with primary amine groups on a biomolecule, such as the lysine residues of a protein or antibody, forming a stable amide bond. This initial step functionalizes the biomolecule with a TCO moiety.<sup>[1][2]</sup>

The second step is the bioorthogonal "click" reaction. The TCO-functionalized biomolecule is introduced to a molecule of interest that has been modified with a tetrazine (Tz) group. The TCO and tetrazine groups react rapidly and with high specificity through an inverse-electron-demand Diels-Alder [4+2] cycloaddition, followed by a retro-Diels-Alder reaction that releases nitrogen gas as the sole byproduct.<sup>[3][4]</sup> This reaction is exceptionally fast and proceeds efficiently in complex biological environments without the need for a catalyst.<sup>[3][5]</sup> The hydrophilic PEG spacer enhances the solubility of the linker in aqueous media and can reduce non-specific binding.<sup>[1][2]</sup>

It is important to note that TCO compounds have a limited half-life as they can isomerize to the less reactive cis-cyclooctene (CCO) form, and therefore long-term storage is not recommended.<sup>[1][6]</sup>

## Quantitative Data

The efficiency of TCO-tetrazine bioconjugation is a key advantage. The following tables summarize important quantitative data for researchers designing experiments with **TCO-PEG2-acid**.

### Table 1: Reaction Kinetics of TCO-Tetrazine Ligation

The second-order rate constant ( $k_2$ ) is a measure of the reaction speed. The TCO-tetrazine reaction is one of the fastest bioorthogonal reactions known.<sup>[3]</sup>

| Reactants                           | Second-Order Rate Constant ( $k_2$ ) ( $M^{-1}s^{-1}$ ) | Conditions                      |
|-------------------------------------|---------------------------------------------------------|---------------------------------|
| TCO and Tetrazine                   | 2000                                                    | 9:1 methanol/water              |
| TCO and Tetrazine                   | up to $10^7$                                            | Aqueous media                   |
| d-TCO and 3,6-dipyridyl-s-tetrazine | $366,000 \pm 15,000$                                    | Pure water, 25°C                |
| Me4Pyr-Tz and TCO-PEG4              | 69,400                                                  | DPBS, 37°C                      |
| TCO and various Tetrazines          | 1,100 - 73,000                                          | Buffered aqueous solution, 37°C |

d-TCO: dioxolane-fused trans-cyclooctene; Me4Pyr-Tz: a methyl-tetrazine derivative; DPBS: Dulbecco's phosphate-buffered saline.

### Table 2: Pre-targeted Imaging Data with TCO-Conjugated Antibodies

Pre-targeted imaging is a key application of TCO bioconjugation. An antibody-TCO conjugate is administered first, allowed to accumulate at the target site, and then a radiolabeled tetrazine is administered for imaging. This strategy can improve tumor-to-background ratios.<sup>[7][8]</sup>

| Antibody-TCO Conjugate    | Radiolabeled Tetrazine                          | Tumor Model                        | Tumor Uptake (%ID/g) | Time Point                         |
|---------------------------|-------------------------------------------------|------------------------------------|----------------------|------------------------------------|
| anti-CA19.9 5B1-TCO       | Al[ <sup>18</sup> F]NOTA-labeled tetrazine      | BxPC3 pancreatic cancer xenografts | up to 6.4            | 4 hours post-radioligand injection |
| <sup>125</sup> I-CC49-TCO | <sup>177</sup> Lu-tetrazine                     | LS174T tumor xenografts            | -                    | -                                  |
| A33-TCO                   | <sup>18</sup> F-labeled dextran-based tetrazine | LS174T xenografts                  | -                    | 3 hours post-tracer injection      |
| U36-TCO                   | [ <sup>89</sup> Zr]Zr-DFO-PEG5-Tz               | HNSCC xenografts                   | 1.5 ± 0.2            | 72 hours post-U36 injection        |

%ID/g: percentage of injected dose per gram of tissue; HNSCC: head-and-neck squamous cell carcinoma.

## Experimental Protocols

Detailed methodologies for key experiments are provided below.

### Protocol 1: Antibody Conjugation with TCO-PEG2-acid

This protocol describes the covalent attachment of **TCO-PEG2-acid** to an antibody.

Materials:

- Monoclonal antibody (mAb) in an amine-free buffer (e.g., PBS)
- **TCO-PEG2-acid**
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC-HCl)
- N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (Sulfo-NHS)

- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting columns

Procedure:

- Antibody Preparation: If the antibody is in a buffer containing primary amines (e.g., Tris), exchange it into an amine-free buffer like PBS. The antibody concentration should be between 1-10 mg/mL.[\[9\]](#)
- Activation of **TCO-PEG2-acid**:
  - Dissolve **TCO-PEG2-acid** in anhydrous DMSO to a concentration of 10 mM.
  - In a separate tube, prepare fresh stock solutions of EDC and NHS (or Sulfo-NHS).
  - In the reaction buffer, mix **TCO-PEG2-acid** with a 1.5 to 2-fold molar excess of both EDC and NHS.
  - Incubate for 15-30 minutes at room temperature to form the NHS ester.
- Conjugation Reaction:
  - Add the activated TCO-linker solution to the antibody solution. A 10- to 20-fold molar excess of the TCO-linker to the antibody is recommended.[\[10\]](#)
  - Incubate the reaction mixture for 30-60 minutes at room temperature with gentle mixing.  
[\[10\]](#)
- Quenching the Reaction:
  - Add the Quenching Buffer to a final concentration of 50-100 mM to deactivate any remaining NHS-esters.

- Incubate for 15 minutes at room temperature.[\[5\]](#)
- Purification of the TCO-labeled Antibody:
  - Remove excess TCO-linker and quenching reagents by passing the reaction mixture through a desalting column.[\[5\]](#)
- Characterization: The degree of labeling (DOL), which is the average number of TCO molecules per antibody, can be determined by mass spectrometry.[\[9\]](#)
- Storage: Store the TCO-conjugated antibody at 4°C for short-term use or at -20°C to -80°C for long-term storage.[\[9\]](#)

## Protocol 2: Cell Surface Labeling

This protocol outlines a two-step method for labeling cell surface proteins.

Materials:

- Cells of interest
- TCO-conjugated antibody (from Protocol 1)
- Tetrazine-functionalized molecule (e.g., Tetrazine-Fluorophore)
- Cell culture medium
- Phosphate-Buffered Saline (PBS)
- Blocking buffer (e.g., PBS with 1% BSA)

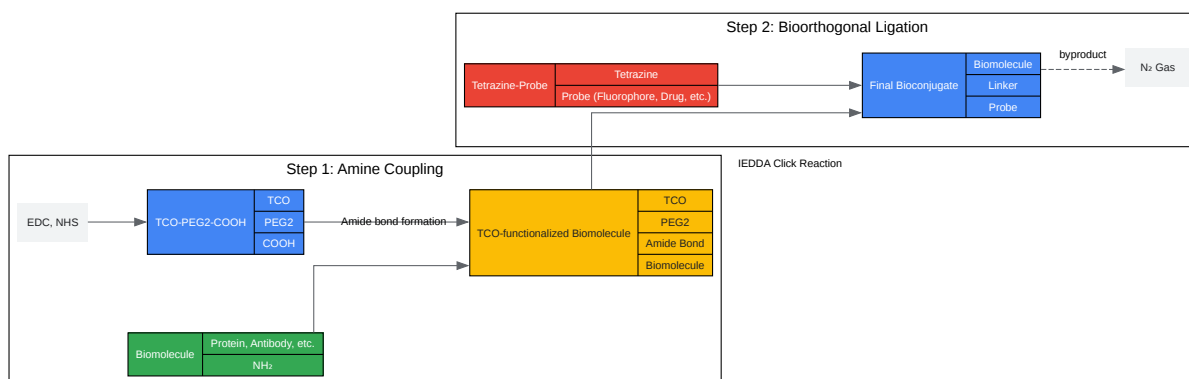
Procedure:

- Cell Preparation:
  - For adherent cells, grow to 70-80% confluency. For suspension cells, culture to the desired density.[\[11\]](#)
  - Wash cells twice with cold PBS.[\[11\]](#)

- Primary Labeling with TCO-Antibody:
  - Dilute the TCO-conjugated antibody to the desired concentration (e.g., 1-10 µg/mL) in blocking buffer.[\[10\]](#)
  - Incubate the cells with the diluted TCO-antibody for 30-60 minutes at 4°C to prevent internalization.[\[12\]](#)
  - Wash the cells three times with cold PBS to remove unbound TCO-antibody.[\[10\]](#)
- Secondary Labeling with Tetrazine-Probe:
  - Dilute the tetrazine-probe to the desired final concentration (e.g., 10-50 µM) in PBS.[\[10\]](#)
  - Incubate the cells with the tetrazine-probe solution for 15-30 minutes at room temperature, protected from light if using a fluorescent probe.[\[10\]](#)
- Final Washing:
  - Wash the cells three times with PBS to remove the unbound tetrazine molecule.[\[12\]](#)
- Analysis: The labeled cells are now ready for downstream analysis, such as fluorescence microscopy or flow cytometry.[\[12\]](#)

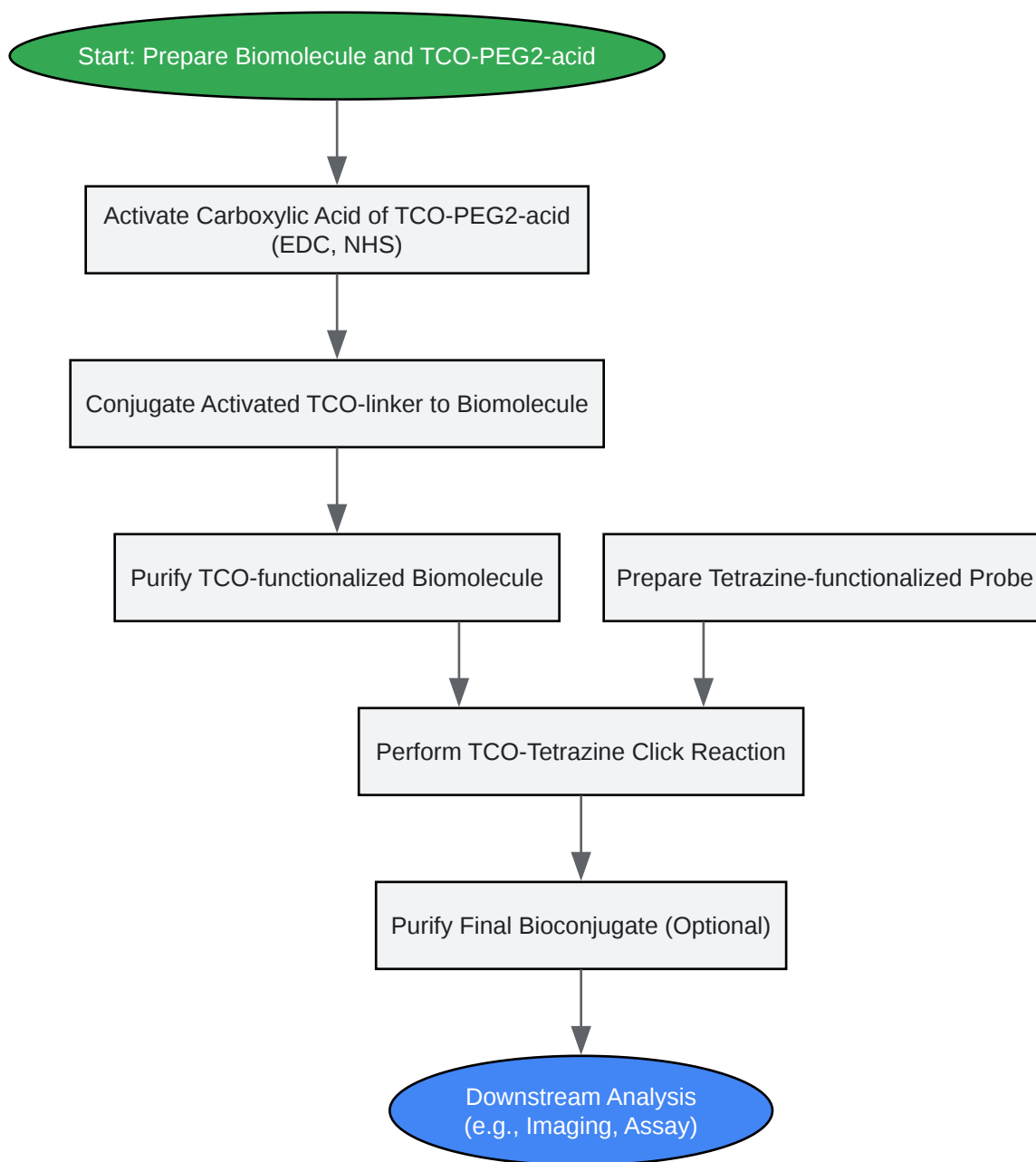
## Visualizations

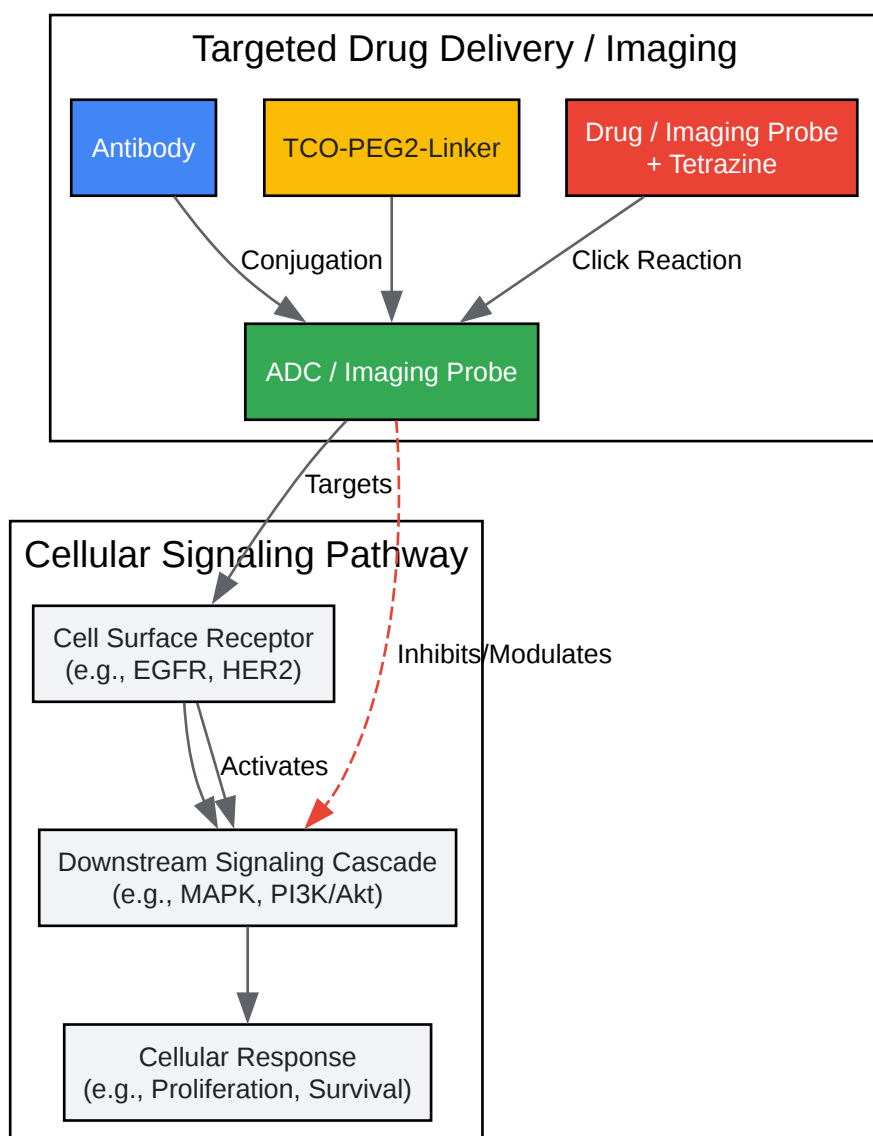
The following diagrams illustrate the key processes in **TCO-PEG2-acid** bioconjugation.



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## TCO-PEG2-acid Bioconjugation Mechanism





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